

A Comparative Guide to Vinorelbine Quantification Assays: Linearity and Range Assessment

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Compound of Interest

Compound Name: *Vinorelbine-d3 (ditartrate)*

Cat. No.: *B15145438*

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For researchers, scientists, and drug development professionals, the accurate quantification of vinorelbine in biological matrices is paramount for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence assessment. This guide provides a comparative overview of commonly employed analytical methods for vinorelbine quantification, with a specific focus on their linearity and dynamic range. Experimental data from published studies are summarized to aid in the selection of the most appropriate assay for your research needs.

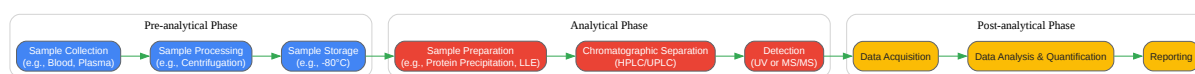
Performance Comparison of Vinorelbine Quantification Assays

The selection of an analytical method for vinorelbine quantification is often dictated by the required sensitivity, the nature of the biological matrix, and the desired sample throughput. High-performance liquid chromatography (HPLC) coupled with ultraviolet (UV) detection and liquid chromatography-tandem mass spectrometry (LC-MS/MS) are the most prevalent techniques. The following table summarizes the linearity and quantification range of various published assays.

| Analytical Method | Biological Matrix | Linearity (R^2) | Quantification Range (ng/mL) | Reference |
|-------------------|-----------------------------|---------------------|---|-----------|
| LC-MS/MS | Human Whole Blood | ≥ 0.994 | 0.05 - 25 | [1] |
| LC-MS/MS | Human Plasma | > 0.997 | 0.1 - 200 | [2] |
| LC-MS/MS | Human Serum | > 0.99 | 0.5 - 1000 | [3] |
| LC-MS/MS | Rat Plasma | Not Specified | 1 - 1000 | [4] |
| HPLC-UV | Spiked Human Plasma | > 0.9998 | 5 - 750 | [5] |
| HPLC-Fluorescence | Human Plasma | Not Specified | 2 - 1000 | [6] |
| HPLC-UV | Pharmaceutical Dosage Forms | Not Specified | 0.19 - Not Specified ($\mu\text{g/mL}$) | [7] |

Experimental Workflow for Vinorelbine Quantification

A typical bioanalytical workflow for the quantification of vinorelbine in biological samples involves several key steps, from sample collection to data analysis. The following diagram illustrates a generalized experimental process.



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References

- 1. Rapid LC-MS/MS method for quantification of vinorelbine and 4-O-deacetylvinorelbine in human whole blood suitable to monitoring oral metronomic anticancer therapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Rapid and sensitive determination of vinorelbine in human plasma by liquid chromatography-tandem mass spectrometry and its pharmacokinetic application - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Sensitive high-performance liquid chromatographic method with fluorescence detection for measurement of vinorelbine plasma concentrations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
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